

Application Notes and Protocols for the Analytical Determination of Cholecalciferol Sulfate

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Compound of Interest

Compound Name: Cholecalciferol sulfate

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Introduction

Cholecalciferol sulfate, a water-soluble metabolite of vitamin D3, has garnered increasing interest in research due to its potential physiological roles and its presence in biological fluids such as human milk and serum.[1][2] Accurate and sensitive quantification of this analyte is crucial for understanding its metabolic pathways, clinical significance, and for quality control in various applications. These application notes provide detailed protocols and performance data for the analysis of **cholecalciferol sulfate**, primarily focusing on the gold-standard technique of Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Analytical Methods Overview

The determination of **cholecalciferol sulfate** and other sulfated vitamin D analogs is most effectively achieved using LC-MS/MS, which offers high sensitivity and specificity.[1][2][3] While High-Performance Liquid Chromatography (HPLC) with UV detection can be used, it generally lacks the sensitivity required for endogenous levels in biological matrices.[4][5] Immunoassays are widely used for 25-hydroxyvitamin D but their cross-reactivity and specificity for sulfated forms like **cholecalciferol sulfate** are not well established.

The LC-MS/MS methods detailed below have been successfully applied to the analysis of **cholecalciferol sulfate** in human serum and breast milk.^{[1][6][7]} A key aspect of these methods is the use of negative ion mode electrospray ionization (ESI), which provides superior ionization efficiency for the underivatized sulfate conjugate compared to positive ion mode analysis of derivatized forms.^{[1][2]}

Experimental Protocols

Protocol 1: LC-MS/MS Analysis of Cholecalciferol Sulfate in Human Serum and Breast Milk

This protocol is adapted from a validated method for the simultaneous quantification of four sulfated vitamin D compounds, including **cholecalciferol sulfate** (Vitamin D3-S).^{[1][2]}

1. Sample Preparation (Protein Precipitation)

- For Human Serum:
 - Aliquot 250 µL of serum into a microcentrifuge tube.
 - Add an appropriate volume of an internal standard solution (e.g., isotope-labeled **cholecalciferol sulfate**).
 - Add 750 µL of ice-cold acetonitrile to precipitate proteins.
 - Vortex for 2 minutes.
 - Centrifuge at high speed (e.g., 10,000 x g) for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in a suitable volume of the mobile phase for LC-MS/MS analysis.
- For Breast Milk:
 - Aliquot 4 mL of breast milk into a centrifuge tube.^[2]

- Add an appropriate volume of an internal standard solution.
- Add 8 mL of acetonitrile and vortex for 2 minutes.[2][8]
- Follow steps 1.5 to 1.7 from the serum preparation.

2. Liquid Chromatography Conditions

- Column: A suitable reversed-phase column, such as a C18 or C8 column (e.g., Waters X-Bridge C8, 150 x 4.6 mm, 3.5 μ m).[9]
- Mobile Phase: A gradient of water with a modifier (e.g., 0.1% formic acid) and an organic solvent like methanol or acetonitrile is typically used.
- Flow Rate: A typical flow rate is between 0.2 and 0.8 mL/min.[2][9]
- Injection Volume: 20 μ L.[2]
- Column Temperature: Maintained at a constant temperature, for example, 40°C.

3. Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI) in negative ion mode.[1][2]
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: The specific precursor-to-product ion transitions for **cholecalciferol sulfate** and its internal standard need to be optimized on the specific mass spectrometer being used.
- Instrument Parameters: Optimize parameters such as fragmentor voltage and collision energy to achieve the highest sensitivity for each analyte.[2]

Quantitative Data Summary

The following tables summarize the performance characteristics of the described LC-MS/MS methods for the analysis of **cholecalciferol sulfate** and related compounds.

Table 1: Performance of LC-MS/MS Method for Sulfated Vitamin D Analogs[1]

Analyte	Limit of Detection (fmol)	Repeatability (RSD, %)	Recovery (%)
Vitamin D2-Sulfate	0.20	2.8 - 8.5	81.1 - 95.3
Vitamin D3-Sulfate	0.28	3.5 - 10.2	85.4 - 102
25(OH)D2-Sulfate	0.25	4.1 - 9.8	82.6 - 98.7
25(OH)D3-Sulfate	0.22	3.2 - 9.1	88.9 - 101

Table 2: Limits of Quantification for Vitamin D3-Sulfate and 25(OH)D3-Sulfate in Breast Milk[6]
[7]

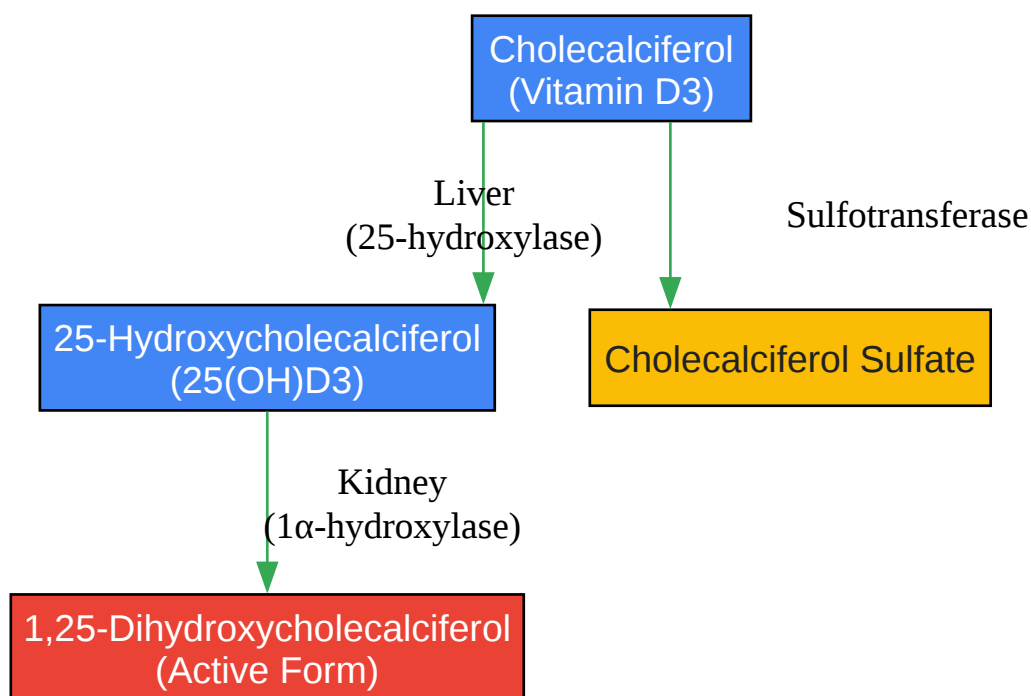
Analyte	Limit of Quantification (ng/mL)
Vitamin D3-Sulfate	0.23
25(OH)D3-Sulfate	0.20

Visualizations



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Caption: Experimental workflow for **cholecalciferol sulfate** analysis.



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Caption: Simplified metabolic pathway of cholecalciferol.

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References

- 1. Determination of four sulfated vitamin D compounds in human biological fluids by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. espace.library.uq.edu.au [espace.library.uq.edu.au]
- 3. researchgate.net [researchgate.net]
- 4. Cholecalciferol sulfate identification in human milk by HPLC - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. applications.emro.who.int [applications.emro.who.int]

- 6. Analysis of vitamin D3-sulfate and 25-hydroxyvitamin D3-sulfate in breastmilk by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mayoclinic.elsevierpure.com [mayoclinic.elsevierpure.com]
- 8. Sample preparation techniques for extraction of vitamin D metabolites from non-conventional biological sample matrices prior to LC–MS/MS analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. aurigeneservices.com [aurigeneservices.com]
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